

# 4-Methoxypicolinaldehyde: A Versatile Pyridine-Based Building Block in Organic Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methoxypicolinaldehyde

Cat. No.: B103048

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Methoxypicolinaldehyde**, a substituted pyridine derivative, has emerged as a valuable and versatile building block in the field of organic synthesis. Its unique structural features, comprising a pyridine ring functionalized with a reactive aldehyde group at the 2-position and an electron-donating methoxy group at the 4-position, impart a distinct reactivity profile that has been exploited in the construction of a diverse array of complex molecules. This guide provides a comprehensive overview of the chemical properties, synthesis, and key applications of **4-methoxypicolinaldehyde**, with a focus on its utility in the synthesis of biologically active compounds and functional materials. Detailed experimental protocols for its application in pivotal synthetic transformations, including aldol condensations, Wittig reactions, and multicomponent reactions, are presented, alongside a compilation of relevant quantitative data to facilitate its use in a research and development setting.

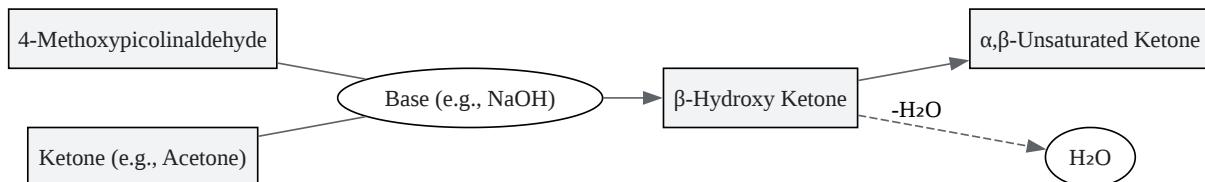
## Chemical and Physical Properties

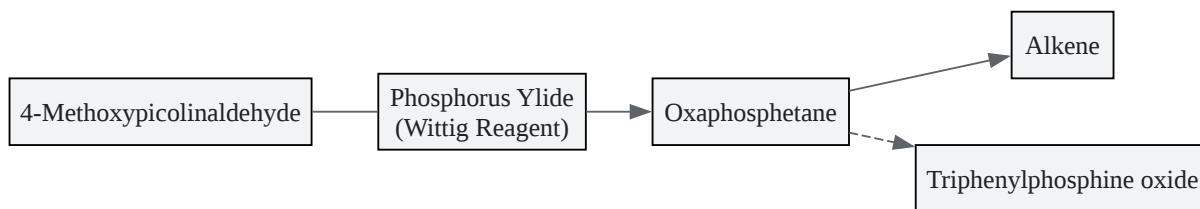
**4-Methoxypicolinaldehyde** is a solid at room temperature with a melting point range of 28-30°C.<sup>[1]</sup> It is characterized by the molecular formula C<sub>7</sub>H<sub>7</sub>NO<sub>2</sub> and a molecular weight of 137.14 g/mol.<sup>[1]</sup> A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference(s)
CAS Number	16744-81-3	<a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	137.14 g/mol	<a href="#">[1]</a>
Melting Point	28-30 °C	<a href="#">[1]</a>
Boiling Point	125-130 °C (at 25 Torr)	<a href="#">[1]</a>
Density	1.159 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a>
Appearance	White to yellow solid-liquid mixture	<a href="#">[1]</a>
pKa	4.47 ± 0.10 (Predicted)	<a href="#">[1]</a>
Storage	Under inert gas (nitrogen or Argon) at 2-8°C	<a href="#">[1]</a>

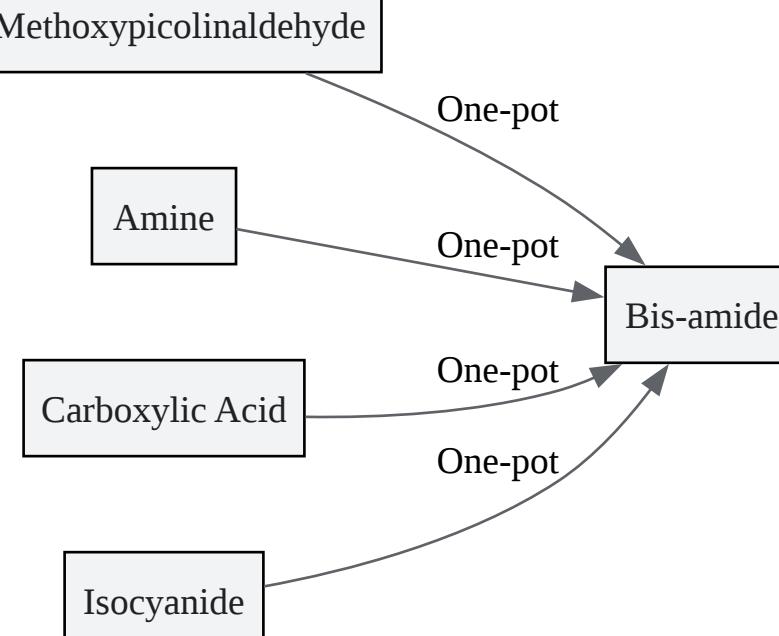
## Synthesis of 4-Methoxypicolinaldehyde

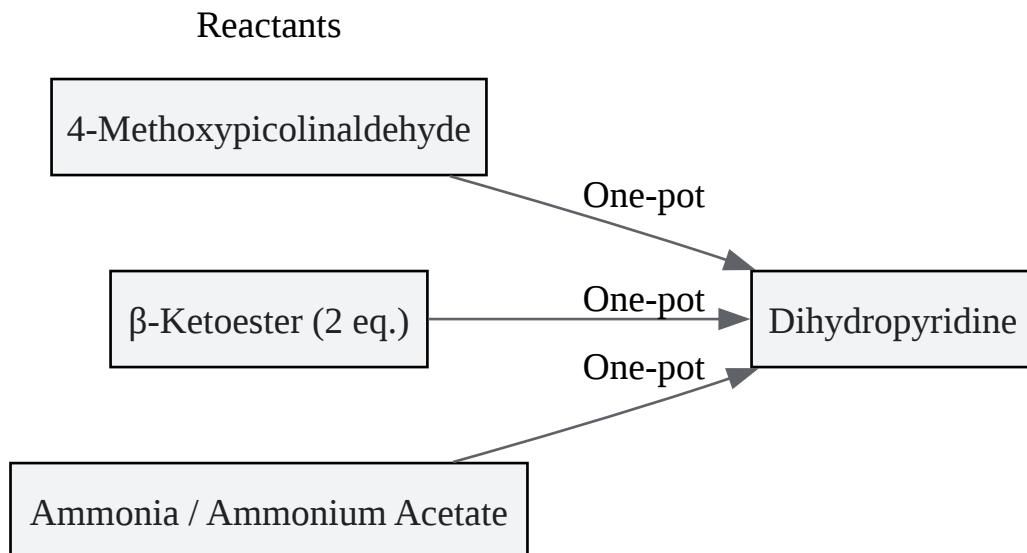
A common and effective method for the preparation of **4-methoxypicolinaldehyde** involves the oxidation of the corresponding alcohol, (4-methoxypyridin-2-yl)methanol.





## Reactants





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]
- To cite this document: BenchChem. [4-Methoxypicolinaldehyde: A Versatile Pyridine-Based Building Block in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b103048#4-methoxypicolinaldehyde-as-a-building-block-in-organic-synthesis>

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)